

An In-depth Technical Guide to the Fundamental Properties of Tetracyclohexyltin

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Compound of Interest

Compound Name: Tetracyclohexyltin

Cat. No.: B073449

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Introduction

Tetracyclohexyltin, also known as tetracyclohexylstannane, is an organotin compound characterized by a central tin atom covalently bonded to four cyclohexyl groups. Organotin compounds as a class exhibit a wide range of industrial applications, from PVC stabilizers to biocides. However, their biological activity, particularly their toxicity, necessitates a thorough understanding of their fundamental properties for safe handling and for the exploration of potential therapeutic or biological applications. This guide provides a comprehensive overview of the core chemical, physical, and toxicological properties of **Tetracyclohexyltin**, supported by experimental considerations and visualizations of relevant pathways.

Chemical and Physical Properties

Tetracyclohexyltin is a white crystalline powder at room temperature. Its key identifying and physical properties are summarized in the tables below for clarity and easy reference.

Table 1: Chemical Identification of Tetracyclohexyltin

Identifier	Value
CAS Number	1449-55-4
Molecular Formula	C ₂₄ H ₄₄ Sn
Molecular Weight	451.32 g/mol
IUPAC Name	tetracyclohexylstannane
Synonyms	Tetracyclohexylstannane, Tin tetracyclohexyl
InChI Key	JUISPCSEIXBMNI-UHFFFAOYSA-N
SMILES	C1CCC(CC1)--INVALID-LINK-- (C3CCCCC3)C4CCCCC4

Table 2: Physical Properties of Tetracyclohexyltin

Property	Value
Physical Form	Solid, Powder
Color	White
Melting Point	241-250°C
Boiling Point	476.6 ± 28.0 °C (Predicted)
Solubility	Sparingly soluble in water (8.1E-9 g/L at 25°C)
Hydrolytic Sensitivity	No significant reaction with aqueous systems

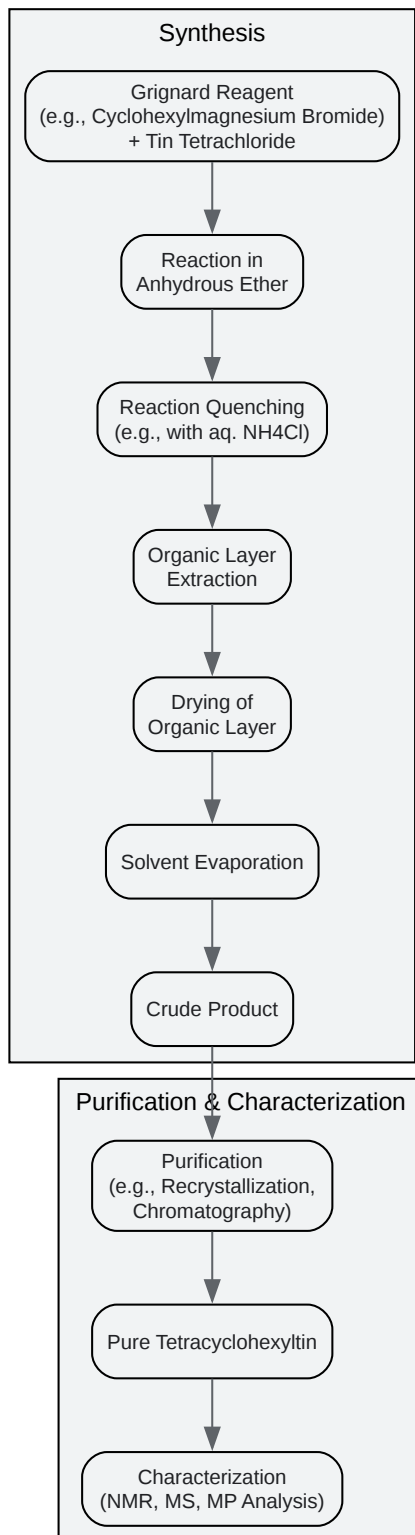
Synthesis and Reactivity

Tetracyclohexyltin is often formed as a by-product during the synthesis of tricyclohexyltin compounds via the reaction of a cyclohexylmagnesium halide (Grignard reagent) with tin tetrachloride. The reaction stoichiometry influences the product distribution, with an excess of the Grignard reagent favoring the formation of the tetra-substituted product.

A general representation of this synthesis route is the reaction between a Grignard reagent and tin tetrachloride. The following diagram illustrates a simplified workflow for such a synthesis and

subsequent product characterization.

General Workflow for Synthesis and Characterization



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A generalized workflow for the synthesis and characterization of organotin compounds.

Toxicological Profile

Tetracyclohexyltin is classified as a toxic substance. It is harmful if swallowed, in contact with skin, or if inhaled.^[1] The toxicity of organotin compounds is largely dependent on the number and nature of the organic groups attached to the tin atom. For tetraalkyltins, the toxicity is generally considered to be lower than their trialkyltin counterparts, as they are often dealkylated in vivo to the more toxic trialkyltin species.

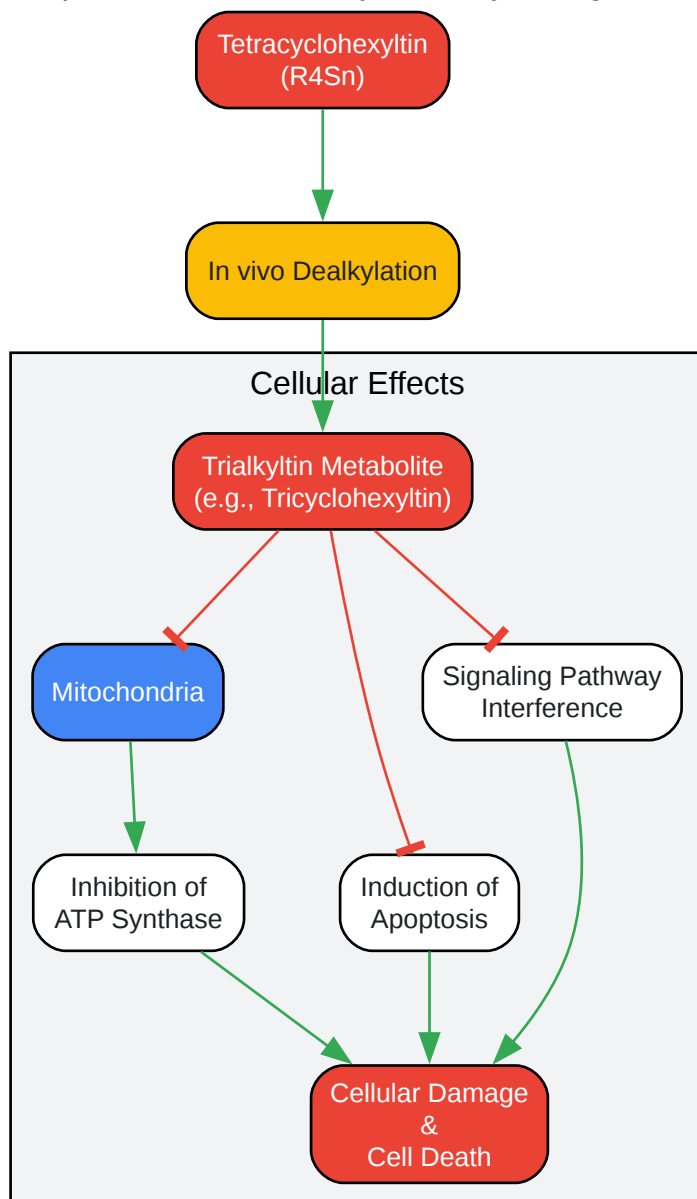
Mechanism of Toxicity

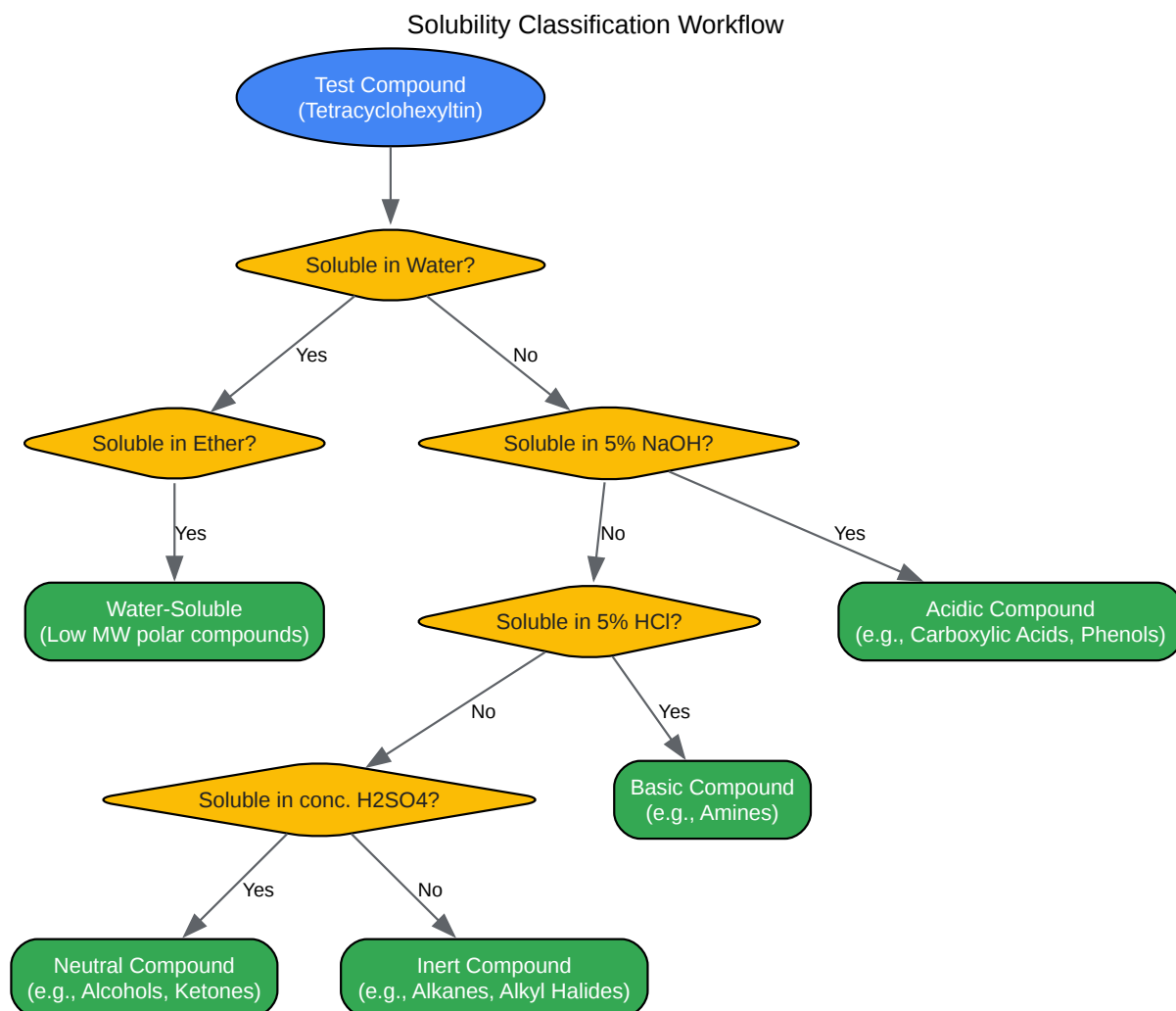
The toxicity of organotin compounds, particularly trialkyltins which can be metabolites of **tetracyclohexyltin**, is multifaceted. A primary mechanism involves the disruption of mitochondrial function. Trialkyltin compounds are known to inhibit mitochondrial ATP synthase, which is crucial for cellular energy production. They can also affect ion transport across mitochondrial membranes.

Furthermore, organotins have been shown to induce apoptosis (programmed cell death) and interfere with various signaling pathways. Some organotins can interact with sulfhydryl groups of proteins, leading to enzyme inhibition. Neurotoxicity is another significant concern with some organotin compounds, leading to effects like neuronal cell death.

The diagram below illustrates a simplified model of the proposed toxicological mechanism of organotin compounds at a cellular level.

Simplified Cellular Toxicity Pathway of Organotin





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References

- 1. HEALTH EFFECTS - Toxicological Profile for Tin and Tin Compounds - NCBI Bookshelf [ncbi.nlm.nih.gov]
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